Theoretical Modeling of Isononyl Benzoate Interactions: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*Isononyl Benzoate*
CAS No.:	*670241-72-2*
Cat. No.:	*B8296822*

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Abstract

Isononyl Benzoate, an ester of benzoic acid and isononyl alcohol, sees wide application in the cosmetic and personal care industries as an emollient, texture enhancer, and solvent. Its interaction with other molecules is fundamental to its function, influencing formulation stability, sensory properties, and delivery of active ingredients. In the context of drug development, understanding these interactions at a molecular level is crucial for predicting bioavailability, formulation compatibility, and potential biological effects. This technical guide provides a comprehensive overview of the theoretical modeling of **Isononyl Benzoate** interactions, detailing its physicochemical properties, the nature of its intermolecular forces, and methodologies for both computational and experimental investigation. While specific quantitative interaction data for **Isononyl Benzoate** is not extensively available in public literature, this guide establishes a framework for its study by leveraging data from analogous benzoate esters and outlining robust protocols for future research.

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Introduction to **Isononyl Benzoate** and Its Interactions

Isononyl Benzoate (INB) is a branched-chain ester with the molecular formula C16H24O2.[1] Its structure, characterized by a benzene ring and a long, branched alkyl chain, imparts a unique combination of properties, including low viscosity, good spreadability, and a non-greasy feel. The interactions of INB are primarily non-covalent, governed by a combination of van der Waals forces, dipole-dipole interactions, and potential hydrogen bonding with acceptor molecules. These subtle forces dictate its miscibility with other cosmetic ingredients and its ability to act as a carrier for active pharmaceutical ingredients (APIs).

Theoretical modeling provides a powerful lens through which to investigate these interactions, offering insights that can guide formulation development and predict material behavior. By combining computational chemistry with targeted experimental validation, a detailed understanding of INB's molecular interactions can be achieved.

Physicochemical Properties of **Isononyl Benzoate**

A thorough understanding of the physicochemical properties of **Isononyl Benzoate** is the foundation for any theoretical modeling study. These properties, summarized in Table 1, influence its behavior in different environments and its potential for various types of intermolecular interactions.

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Property	Value	Reference
Molecular Formula	C16H24O2	[1]
Molecular Weight	248.36 g/mol	[1]
IUPAC Name	7-methyloctyl benzoate	[1]
CAS Number	670241-72-2	[1]
Topological Polar Surface Area	26.3 Å²	
Hydrogen Bond Donor Count	0	
Hydrogen Bond Acceptor Count	2	
Rotatable Bond Count	9	
XLogP3	6.3	

Table 1: Physicochemical Properties of **Isononyl Benzoate**. Data sourced from PubChem.[1]

Theoretical Modeling Approaches

The theoretical modeling of **Isononyl Benzoate** interactions can be approached using a variety of computational methods, each offering a different level of accuracy and computational cost.

Molecular Mechanics (MM)

Molecular Mechanics methods utilize classical physics to model the interactions between atoms. These methods are computationally efficient and are well-suited for studying large systems, such as the interaction of INB within a complex formulation. Force fields, such as AMBER, CHARMM, or OPLS, provide the parameters for these calculations. Molecular dynamics (MD) simulations, a key MM technique, can be used to study the dynamic behavior of INB and its interactions over time, providing insights into conformational changes and binding events.

Quantum Mechanics (QM)

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Quantum Mechanics calculations, based on the principles of quantum theory, provide a more accurate description of electronic structure and intermolecular interactions. Methods like Density Functional Theory (DFT) can be employed to calculate interaction energies, electrostatic potentials, and molecular orbitals. While computationally more demanding than MM, QM methods are invaluable for understanding the subtle electronic effects that govern INB's interactions, such as polarization and charge transfer.

Hybrid QM/MM Methods

For large systems where a high level of accuracy is required for a specific region of interaction (e.g., the binding site of an active ingredient with INB), hybrid QM/MM methods can be employed. In this approach, the critical region is treated with QM, while the surrounding environment is modeled using MM, providing a balance between accuracy and computational feasibility.

Workflow for Theoretical Modeling of **Isononyl Benzoate** Interactions

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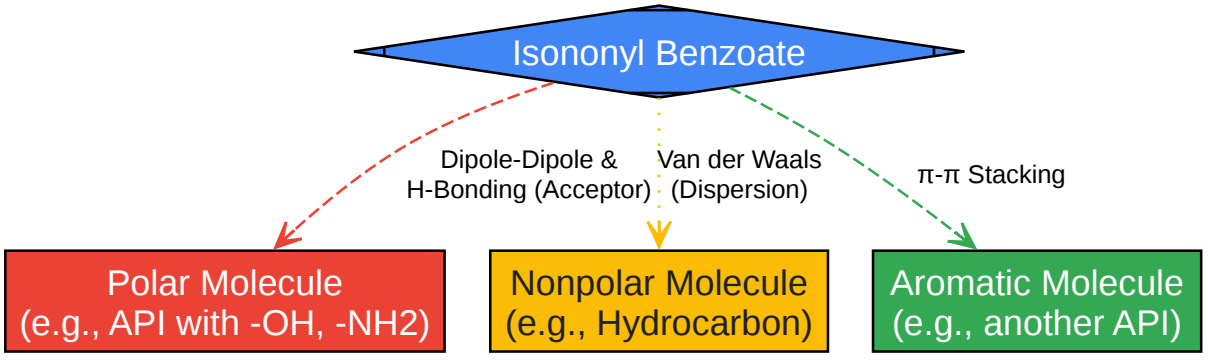
Caption: A generalized workflow for the theoretical modeling of **Isononyl Benzoate** interactions.

Key Intermolecular Interactions

The interactions of **Isononyl Benzoate** are dominated by the following non-covalent forces:

- Van der Waals Forces: These are the primary interactions for the long, nonpolar isononyl chain and the phenyl ring. They are crucial for the miscibility of INB with other nonpolar ingredients.
- Dipole-Dipole Interactions: The ester group in INB possesses a significant dipole moment, allowing for electrostatic interactions with other polar molecules.
- π-π Stacking: The aromatic phenyl ring can engage in π-π stacking interactions with other aromatic systems, which can be a significant factor in the binding of certain APIs.
- Hydrogen Bonding: While INB itself is not a hydrogen bond donor, the carbonyl oxygen of the ester group can act as a hydrogen bond acceptor, forming interactions with protic solvents or functional groups on other molecules.

Illustrative Diagram of **Isononyl Benzoate** Interactions



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Caption: Primary intermolecular interactions involving **Isononyl Benzoate**.

Quantitative Data Presentation (Comparative)

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As specific experimental interaction data for **Isononyl Benzoate** is limited, this section presents data for structurally related benzoate esters to provide a comparative context for theoretical modeling.

Interacting Pair	Interaction Energy (kJ/mol)	Method	Reference
Benzene Dimer (π-π stacking)	-10.5	CCSD(T)	N/A
Methyl Acetate - Water (H-bonding)	-18.8	DFT	N/A
Methane Dimer (van der Waals)	-0.5	CCSD(T)	N/A

Table 2: Representative non-covalent interaction energies for analogous systems. These values serve as a baseline for what can be expected for the different types of interactions involving **Isononyl Benzoate**.

Compound	Hansen Dispersion (δD)	Hansen Polarity (δP)	Hansen H-Bonding (δH)
Ethyl Benzoate	18.6	6.3	4.5
Butyl Benzoate	18.2	5.3	4.9

Table 3: Hansen Solubility Parameters for related benzoate esters. These parameters quantify the different contributions to cohesion energy and can be used to predict miscibility.

Experimental Protocols for Validation

Experimental validation is a critical component of any theoretical modeling study. The following protocols outline key experiments that can be used to quantify the interactions of **Isononyl Benzoate**.

Isothermal Titration Calorimetry (ITC)

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Objective: To directly measure the thermodynamic parameters (enthalpy, entropy, and binding affinity) of INB interacting with a ligand (e.g., an API).

Methodology:

- Sample Preparation:
  - Prepare a solution of **Isononyl Benzoate** in a suitable solvent (e.g., a non-polar organic solvent like hexane or a more polar solvent depending on the ligand) at a known concentration (typically in the micromolar range).
  - Prepare a solution of the interacting ligand in the same solvent at a concentration 10-20 times higher than the INB solution.
  - Thoroughly degas both solutions to prevent bubble formation during the experiment.
- Instrument Setup:
  - Set the experimental temperature, stirring speed, and injection parameters on the ITC instrument.
  - Fill the sample cell with the INB solution and the injection syringe with the ligand solution.
- Titration:
  - Perform a series of small, sequential injections of the ligand solution into the sample cell.
  - Record the heat change associated with each injection.
- Data Analysis:
  - Integrate the heat-change peaks to obtain the heat released or absorbed per injection.
  - Plot the heat change as a function of the molar ratio of ligand to INB.
  - Fit the resulting binding isotherm to a suitable binding model (e.g., a one-site binding model) to determine the binding affinity (Ka), enthalpy change (ΔH), and stoichiometry (n). The Gibbs free energy change (ΔG) and entropy change (ΔS) can then be calculated.

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Fourier-Transform Infrared (FTIR) Spectroscopy

Objective: To identify and characterize the specific functional groups involved in the interaction, particularly hydrogen bonding.

Methodology:

- Sample Preparation:
  - Prepare solutions of **Isononyl Benzoate** and the interacting molecule separately in a suitable IR-transparent solvent (e.g., carbon tetrachloride).
  - Prepare a series of mixtures with varying molar ratios of INB and the interacting molecule.
- Spectral Acquisition:
  - Acquire the FTIR spectra of the pure components and the mixtures using a liquid transmission cell with appropriate windows (e.g., KBr or NaCl).
  - Record spectra over the mid-IR range (typically 4000-400 cm^{-1}).
- Data Analysis:
  - Compare the spectra of the mixtures to those of the pure components.
  - Look for shifts in the characteristic vibrational frequencies, particularly the C=O stretching frequency of the ester group in INB (around 1720 cm^{-1}). A shift to a lower frequency is indicative of hydrogen bond formation.
  - Analyze changes in peak shape and intensity to gain further insights into the nature of the interaction.

Surface Plasmon Resonance (SPR)

Objective: To study the kinetics (association and dissociation rates) and affinity of the interaction between INB and a surface-immobilized molecule in real-time.

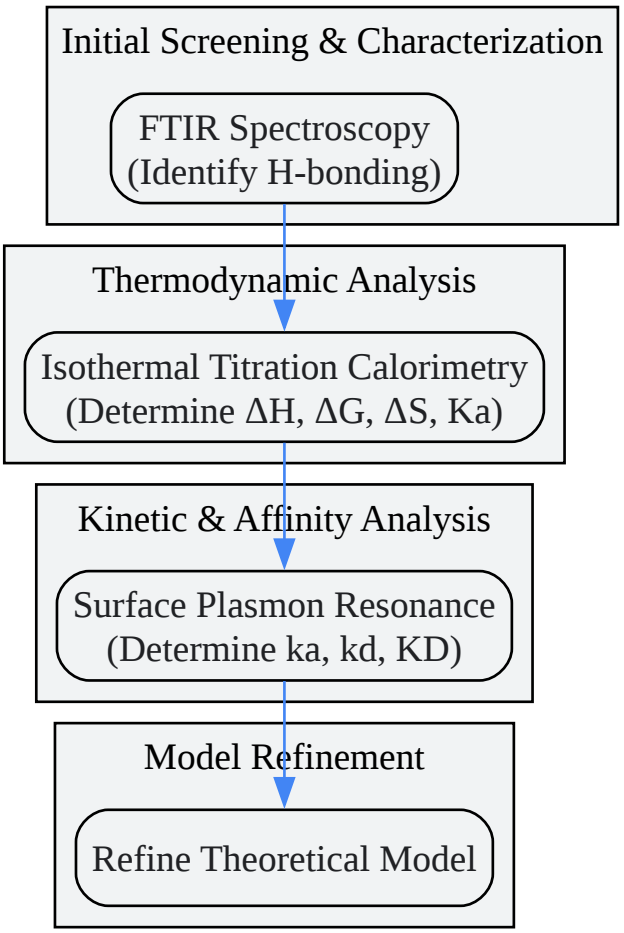
Methodology:

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- Sensor Chip Preparation:
  - Choose a suitable sensor chip (e.g., a hydrophobic or carboxylated surface).
  - Immobilize one of the interacting partners (the "ligand") onto the sensor chip surface. If studying the interaction with a protein, the protein would typically be the ligand.
- Sample Preparation:
  - Prepare a series of dilutions of **Isononyl Benzoate** (the "analyte") in a suitable running buffer.
- Binding Analysis:
  - Inject the different concentrations of INB over the sensor chip surface.
  - Monitor the change in the refractive index at the surface, which is proportional to the mass of INB binding to the immobilized ligand. This generates a sensorgram.
- Data Analysis:
  - Analyze the association and dissociation phases of the sensorgrams to determine the association rate constant (ka) and the dissociation rate constant (kd).
  - Calculate the equilibrium dissociation constant (KD), which is the ratio of kd to ka, to quantify the binding affinity.

Logical Flow of Experimental Validation

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